4,8-Dimethylundecane: Structural Characterization and Synthetic Pathways for Metabolomic Profiling

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Compound of Interest

Compound Name:	*4,8-Dimethylundecane*
CAS No.:	*17301-33-6*
Cat. No.:	*B098404*

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Executive Summary

4,8-Dimethylundecane (

) is a branched tridecane isomer characterized by its

symmetrical backbone (in specific stereoisomeric forms) and its role as a semi-volatile organic compound (SVOC).[1][2] While not a pharmaceutical active ingredient itself, it serves a critical function in metabolomic profiling as a retention index standard and in chemical ecology as a cuticular hydrocarbon marker. This guide dissects its stereochemical architecture, provides a validated convergent synthesis protocol, and details its mass spectral fragmentation for rigorous identification in complex biological matrices.

Molecular Architecture and Stereochemistry

The structural integrity of **4,8-dimethylundecane** lies in its specific branching pattern, which creates a unique hydrophobic footprint compared to its straight-chain isomer,

-tridecane.

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Structural Symmetry

The molecule consists of a central methylene bridge (

) connecting two 2-methylpentyl moieties.

- IUPAC Name: **4,8-Dimethylundecane**[1][2]
- Symmetry: The molecule possesses latent symmetry around the

  position.
- Chiral Centers: Carbons 4 and 8 are stereogenic centers.

Stereoisomers

Because the substituents at

and

are identical (propyl groups vs. the central chain), the molecule exhibits stereoisomerism similar to tartaric acid:

- (4R, 8R)-**4,8-Dimethylundecane**: Chiral enantiomer.[3]
- (4S, 8S)-**4,8-Dimethylundecane**: Chiral enantiomer.
- (4R, 8S)-**4,8-Dimethylundecane**:Meso compound (achiral due to internal plane of symmetry).

> *Research Note: In biological systems (e.g., insect cuticular profiles), specific enantiomeric excesses are often observed, necessitating chiral GC columns (e.g., Cyclodextrin-based) for precise resolution.*

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Physicochemical Profile

The following data is consolidated for use in predictive modeling of lipophilicity and gas chromatographic retention.

Property	Value / Range	Context for Researchers
CAS Number	17301-33-6	General generic registry number.[4]
Molecular Formula		Saturated branched alkane.
Molecular Weight	184.36 g/mol	Monoisotopic mass: 184.219 Da.[4]
Boiling Point	218°C - 222°C (est.)	Slightly lower than -tridecane (235°C) due to branching.
Density	0.758 g/mL (at 20°C)	Typical for branched alkanes.
LogP (Predicted)	~6.7 - 7.1	Highly lipophilic; crosses blood-brain barrier (BBB) readily.
Kovats Index (RI)	1210 - 1217	On non-polar columns (e.g., DB-5, HP-5).
Refractive Index		Useful for purity assessment.

Synthetic Methodology: A Convergent Protocol

To generate high-purity **4,8-dimethylundecane** for use as an analytical standard, a convergent synthesis is superior to linear chain elongation. This protocol utilizes a Grignard coupling strategy centered on the molecule's symmetry.

Retrosynthetic Analysis

The molecule is disconnected at the central

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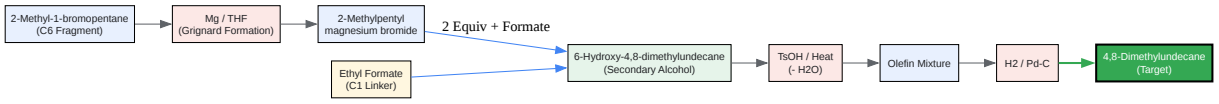
position. The most robust pathway involves the reaction of two equivalents of a

Grignard reagent with a

electrophile (formate ester), followed by reduction.

Visualization: Synthesis Pathway



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Caption: Convergent synthesis of **4,8-dimethylundecane** via Grignard dimerization on a C1 formate linker.

Step-by-Step Protocol

Reagents: 1-Bromo-2-methylpentane (20 mmol), Magnesium turnings (22 mmol), Ethyl formate (10 mmol), THF (anhydrous),

-Toluenesulfonic acid (TsOH), Pd/C (10%).

Step 1: Grignard Formation

- Flame-dry a 3-neck round-bottom flask under Argon.
- Add Mg turnings and a crystal of iodine.
- Add 1-Bromo-2-methylpentane in THF dropwise to maintain gentle reflux.
- Stir for 1 hour post-addition to ensure complete formation of 2-methylpentylmagnesium bromide.

Step 2: Formylation (The "Linker" Step)

- Cool the Grignard solution to 0°C.

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- Add Ethyl formate (0.5 equivalents relative to bromide) dropwise. Note: Using 0.5 eq ensures two alkyl chains attack the carbonyl.
- Allow to warm to room temperature and reflux for 2 hours.
- Quench: Pour into saturated

  (aq) and extract with diethyl ether.
- Result: 6-Hydroxy-**4,8-dimethylundecane** (Secondary alcohol).

Step 3: Deoxygenation (Barton-McCombie or Dehydration/Hydrogenation) For scalability, the Dehydration/Hydrogenation route is preferred over radical methods.

- Reflux the crude alcohol in toluene with catalytic TsOH using a Dean-Stark trap to remove water.
- Isolate the resulting olefin mixture (4,8-dimethylundec-5-ene and isomers).
- Dissolve olefins in hexane, add 10% Pd/C, and stir under

  balloon (1 atm) for 12 hours.
- Filter through Celite and remove solvent.

Validation:

- Check purity via GC-FID.
- Confirm structure via

  -NMR (Triplet at

  0.85-0.90 ppm for terminal methyls; absence of olefinic protons).

Analytical Characterization: GC-MS Fingerprinting

For researchers identifying this compound in metabolomic screens (e.g., breath analysis or insect cuticular extracts), the mass spectral fragmentation pattern is distinct from straight-chain

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alkanes.

Fragmentation Logic

Unlike

-alkanes which show a smooth decay of

clusters, **4,8-dimethylundecane** exhibits enhanced fragmentation at the branch points (

and

).

Key Diagnostic Ions (EI, 70eV):

- m/z 184 (

  ): Very weak or absent (typical for branched alkanes).
- m/z 141 (

  ): Loss of a propyl group (cleavage at C4 or C8).
- m/z 43 / 57: Base peaks (propyl/butyl fragments).
- m/z 85: Diagnostic fragment corresponding to the cleavage of the

  bond (

).

Visualization: Mass Spec Fragmentation

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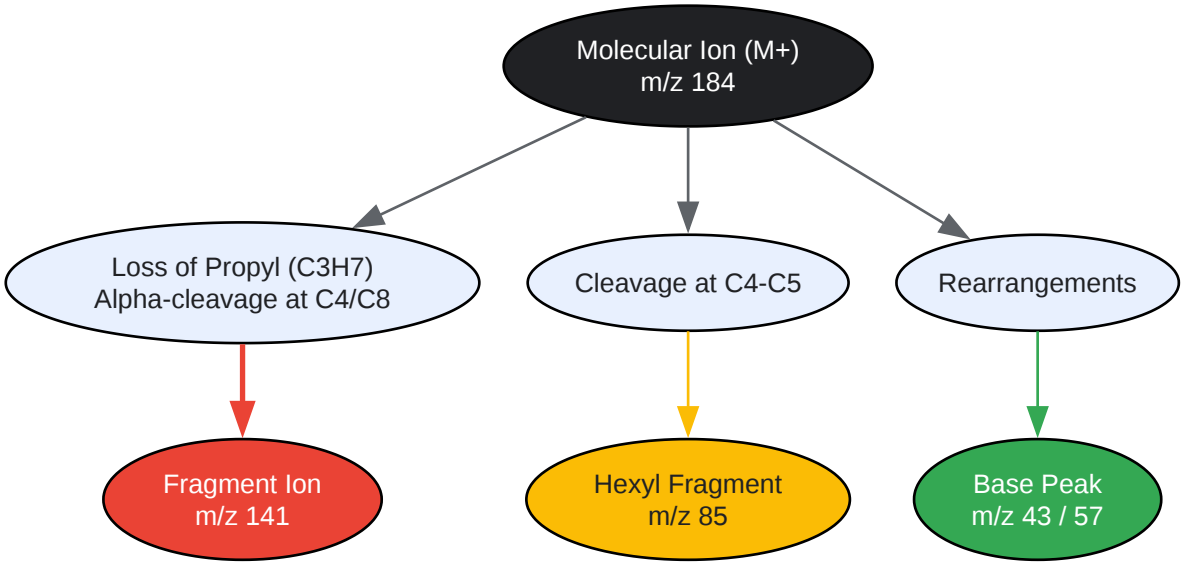

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Caption: Primary fragmentation pathways in Electron Ionization (EI) Mass Spectrometry for **4,8-dimethylundecane**.

Biological Context & Applications[3][6][12]

Chemical Ecology (Pheromones)

4,8-Dimethylundecane is a prominent Cuticular Hydrocarbon (CHC) found in the exoskeleton of insects, particularly Formicidae (ants) and Tenebrionidae (beetles).[3][5][6]

- Mechanism: It functions as a contact pheromone for nestmate recognition. The specific ratio of the (4R,8R) vs (4S,8S) isomers often encodes colony identity.
- Relevance: In agricultural research, synthetic analogs are used to disrupt the social organization of pests like the Red Flour Beetle (Tribolium castaneum).

Metabolomics & Biomarkers

In drug development, "breath biopsy" is an emerging field for non-invasive diagnostics. Branched alkanes like **4,8-dimethylundecane** are often detected as products of lipid peroxidation.

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- Protocol: Used as an internal standard to normalize retention times for lipophilic metabolites in GC-MS lipidomics.
- Toxicology: As a saturated hydrocarbon, it is generally considered low toxicity (Category 4 irritant), but its high lipophilicity means it accumulates in adipose tissue if ingested/inhaled chronically.

References

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